

# Application Notes & Protocols: Structural Analysis of N-MethylNicotinium using NMR Spectroscopy

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## Compound of Interest

Compound Name: *N*-MethylNicotinium

Cat. No.: B1205839

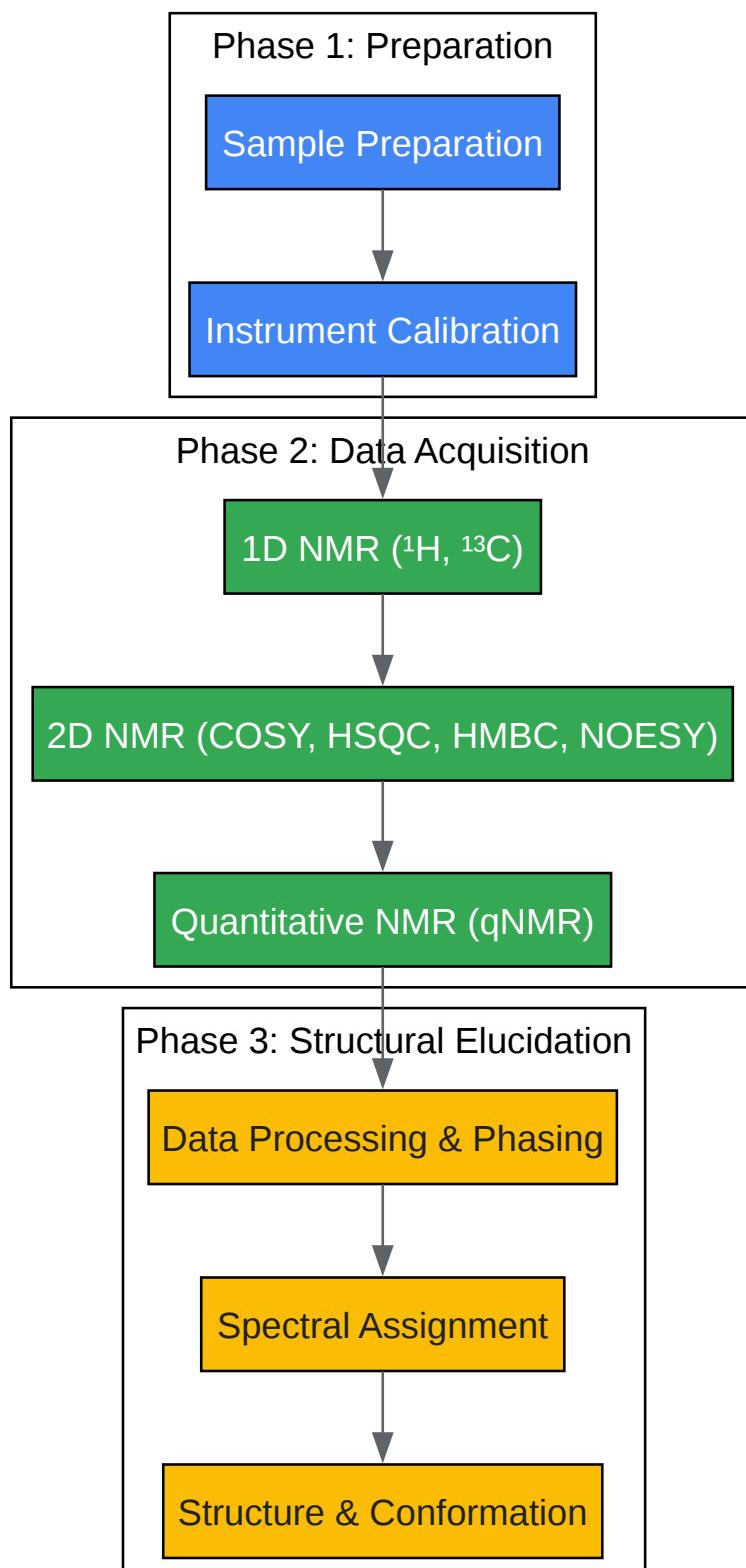
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**Introduction:** Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable analytical technique for the unambiguous structural elucidation of organic molecules.[1][2][3] For compounds like **N**-MethylNicotinium, a quaternary amine derived from nicotine, NMR provides detailed information about its atomic connectivity, stereochemistry, and conformation in solution. This document outlines a comprehensive suite of NMR experiments, from basic one-dimensional to advanced two-dimensional techniques, providing detailed protocols and data interpretation guidelines for the complete structural characterization of **N**-MethylNicotinium.

## Experimental Workflow for N-MethylNicotinium Analysis

The overall process for NMR-based structural analysis follows a logical progression from sample preparation to a series of experiments that reveal progressively more complex structural details.

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## References

- 1. azolifesciences.com [azolifesciences.com]
- 2. NMR Spectroscopy [www2.chemistry.msu.edu]
- 3. jchps.com [jchps.com]
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